

Essential Safety and Logistics for Handling Anlotinib (hydrochloride)

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Compound of Interest

Compound Name: Anlotinib (hydrochloride)

Cat. No.: B10783339

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For researchers, scientists, and drug development professionals, the safe handling of potent compounds like **Anlotinib (hydrochloride)** is of paramount importance. This multi-target tyrosine kinase inhibitor, used in cancer chemotherapy, requires stringent safety protocols to minimize exposure and ensure a secure laboratory environment.^[1] This document provides essential procedural guidance for the safe handling, storage, and disposal of **Anlotinib (hydrochloride)**.

Personal Protective Equipment (PPE)

While some safety data sheets (SDS) do not classify Anlotinib as a hazardous substance, its mechanism of action as a cytotoxic agent warrants handling with caution.^[2] The toxicological properties have not been thoroughly investigated, and it may be harmful by inhalation, ingestion, or skin absorption and may cause eye, skin, or respiratory system irritation.^[2] Therefore, a comprehensive suite of personal protective equipment is mandatory. The following table summarizes the recommended PPE for various laboratory activities involving this compound.

Activity	Required Personal Protective Equipment
Weighing and Compounding	- Double Nitrile Gloves (Powder-free, ASTM D6978 compliant)[3]- Disposable, back-fastening gown (low-permeability fabric)[3]- Fit-tested N95 or higher respirator[2][3]- Chemical splash goggles and a full-face shield[3]
Solution Preparation	- Double Nitrile Gloves- Disposable Gown/Lab Coat (impervious)- Chemical Splash Goggles[4]
General Laboratory Handling	- Nitrile Gloves- Lab Coat- Safety Glasses[2][4]
Spill Cleanup	- Double Nitrile Gloves (heavy-duty)- Disposable Gown/Lab Coat (impervious)- Fit-tested N95 or higher respirator- Chemical Splash Goggles and Face Shield- Shoe Covers
Waste Disposal	- Nitrile Gloves- Lab Coat- Safety Glasses

Note: Gloves should be inspected before use and proper removal techniques should be employed to avoid skin contact.[5] Hands should be thoroughly washed after handling.[4]

Operational Plan: Step-by-Step Handling Procedure

A systematic workflow is crucial to prevent contamination and exposure. The following procedure outlines the key steps from receiving the compound to its disposal.

1. Receiving and Storage:

- Upon receipt, verify the integrity of the container.
- The container should be labeled with appropriate hazard warnings.
- Store in a tightly closed container in a dry, cool, and well-ventilated place, away from strong acids, bases, and oxidizing agents.[5][6] Recommended storage temperature is often -20°C. [6][7]

2. Engineering Controls:

- All handling of Anlotinib powder, including weighing and initial solubilization, should be conducted in a designated area within a chemical fume hood, a Class II Biological Safety Cabinet, or a glove box to control airborne particles.[\[2\]](#)[\[4\]](#)
- Ensure that a safety shower and eyewash station are readily accessible.[\[4\]](#)[\[7\]](#)

3. Weighing and Solution Preparation:

- Wear the appropriate PPE as detailed in the table above.
- Use a dedicated set of equipment (spatulas, weigh boats) for handling the compound.
- When preparing solutions, add the solvent to the powder slowly to avoid aerosolization.

4. Administration and Experiments:

- When handling solutions, wear appropriate PPE to protect against splashes.
- All procedures should be performed carefully to minimize the generation of aerosols.

Emergency Procedures

Spill Management:

- Evacuate and Secure: Immediately alert others in the area and restrict access to the spill site.
- Don PPE: Wear the appropriate spill cleanup PPE.
- Containment: For solid spills, gently cover with a suitable absorbent material to avoid raising dust.[\[4\]](#) For liquid spills, absorb with an inert material (e.g., vermiculite, sand).
- Cleanup: Carefully sweep or scoop up the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.[\[4\]](#)[\[6\]](#)
- Decontamination: Clean the spill area with a suitable solvent, followed by soap and water.

- **Waste Disposal:** Dispose of all contaminated materials (including PPE) as hazardous waste according to institutional and local regulations.

First-Aid Measures:

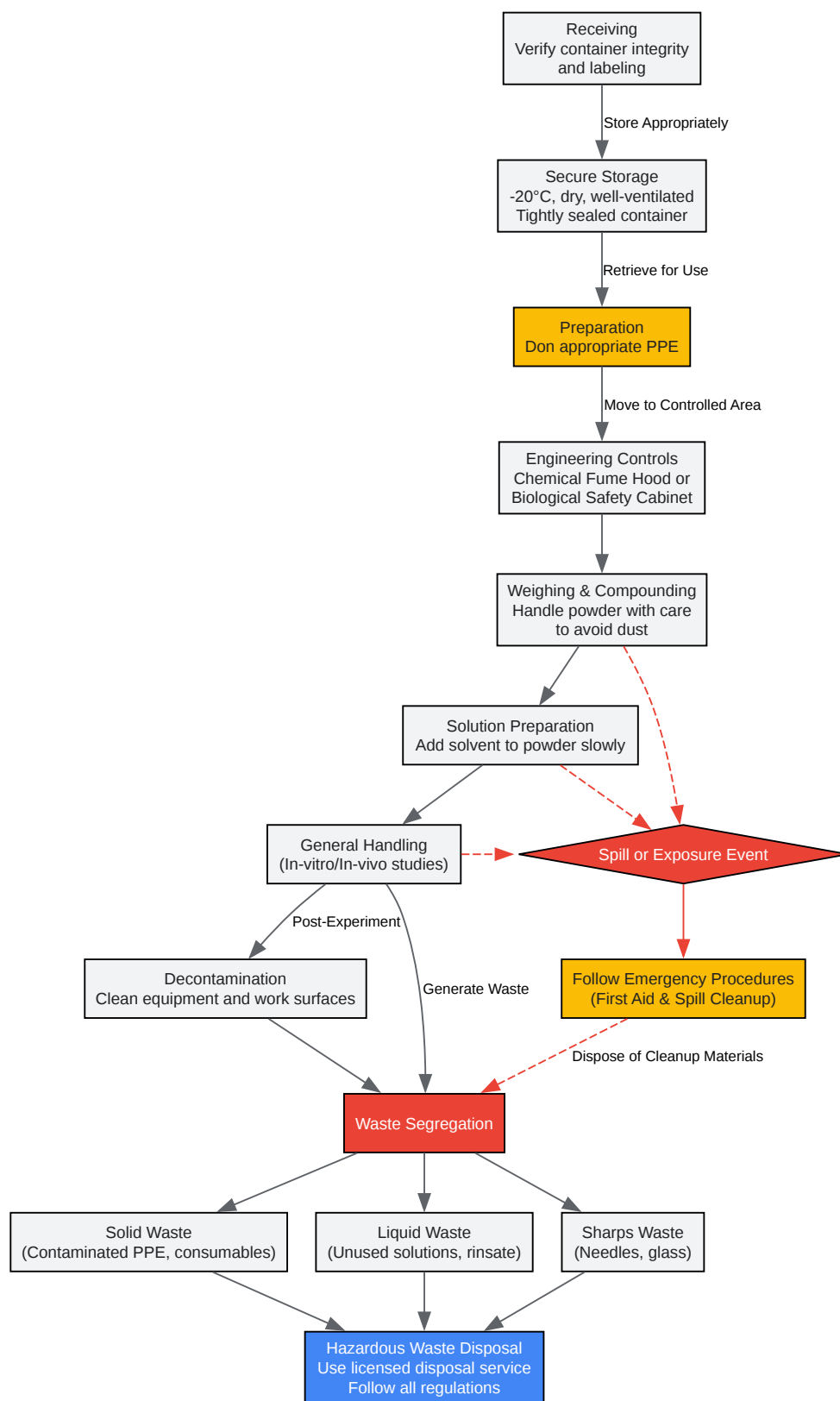
- **Skin Contact:** Immediately remove contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes.^{[2][4]} Seek medical attention.
- **Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.^{[2][4]} Seek immediate medical attention.
- **Inhalation:** Move the person to fresh air. If breathing is difficult, provide oxygen.^{[2][6]} Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water.^{[2][4]} Seek immediate medical attention.

Disposal Plan

All waste materials contaminated with **Anlotinib (hydrochloride)** must be treated as hazardous chemical waste.

- **Solid Waste:** This includes contaminated gloves, gowns, weighing papers, and other disposable lab supplies. Place these items in a designated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Collect all waste solutions containing Anlotinib in a sealed, leak-proof, and clearly labeled hazardous waste container. Do not mix with other waste streams unless permitted by your institution's Environmental Health and Safety (EHS) department.
- **Sharps:** Needles, syringes, and other contaminated sharps must be disposed of in a designated, puncture-proof sharps container for hazardous chemical waste.
- **Empty Vials:** Rinse empty vials three times with a suitable solvent. Collect the rinsate as hazardous liquid waste. Deface the label before disposing of the vial in the appropriate waste stream.

Contact a licensed professional waste disposal service for final disposal.[5] Adhere strictly to all federal, state, and local environmental regulations for the disposal of this material.[8]



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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling Anlotinib (hydrochloride)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10783339#personal-protective-equipment-for-handling-anlotinib-hydrochloride]

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